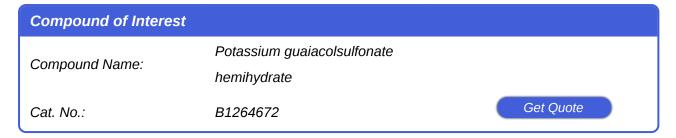


# An In-depth Technical Guide to Potassium Guaiacolsulfonate Hemihydrate (CAS: 78247-49-1)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Potassium guaiacolsulfonate hemihydrate, identified by CAS number 78247-49-1, is an established expectorant widely utilized in pharmaceutical formulations to alleviate cough and chest congestion.[1][2][3] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, mechanism of action, and analytical methodologies. The information is curated to support research and development activities, offering detailed experimental protocols and quantitative data to facilitate further investigation and application of this compound.

## **Chemical and Physical Properties**

Potassium guaiacolsulfonate hemihydrate is a white to slightly yellow crystalline powder.[4] It is the hemihydrate of the potassium salt of guaiacolsulfonic acid, an aromatic sulfonic acid.[5] [6] The compound is soluble in water and also soluble in ethanol and glycerol.[4]

Table 1: Physicochemical Properties of **Potassium Guaiacolsulfonate Hemihydrate** 



Property	Value	Reference
CAS Number	78247-49-1	[7]
Molecular Formula	C7H7KO5S·0.5H2O	[4][8]
Molecular Weight	251.30 g/mol	[1]
Appearance	White to slightly yellow crystalline powder	[4]
Solubility	Soluble in water, ethanol, and glycerol	[4]
Water Content	Between 3.0% and 6.0%	[9]

### **Synthesis**

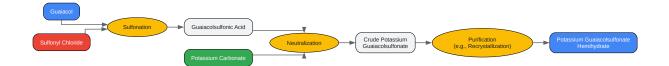
The synthesis of **potassium guaiacolsulfonate hemihydrate** typically involves the sulfonation of guaiacol (2-methoxyphenol).[10] A general synthetic pathway is outlined below.

# Experimental Protocol: Synthesis of Potassium Guaiacolsulfonate Hemihydrate

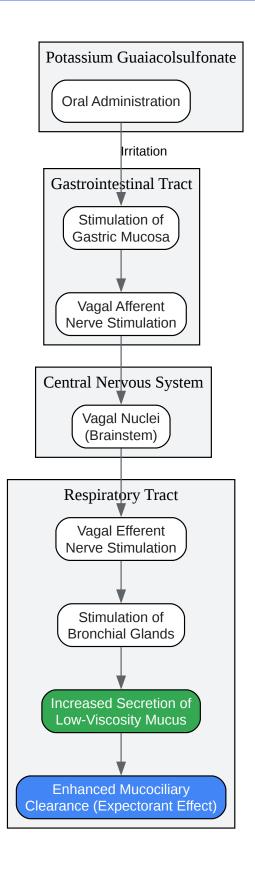
A common method for the preparation of potassium guaiacolsulfonate involves the reaction of guaiacol with a sulfonating agent, followed by neutralization with a potassium salt.[4]

- Sulfonation: Guaiacol is reacted with a sulfonating agent such as sulfonyl chloride.[4] The
  reaction conditions, including solvent and temperature, are critical for directing the
  sulfonation to the desired position on the aromatic ring.[4]
- Neutralization: The resulting guaiacolsulfonic acid is then neutralized with potassium carbonate to form the potassium salt.[4]
- Purification: The product, potassium guaiacolsulfonate, is then isolated and purified, often through recrystallization, to yield the hemihydrate form.

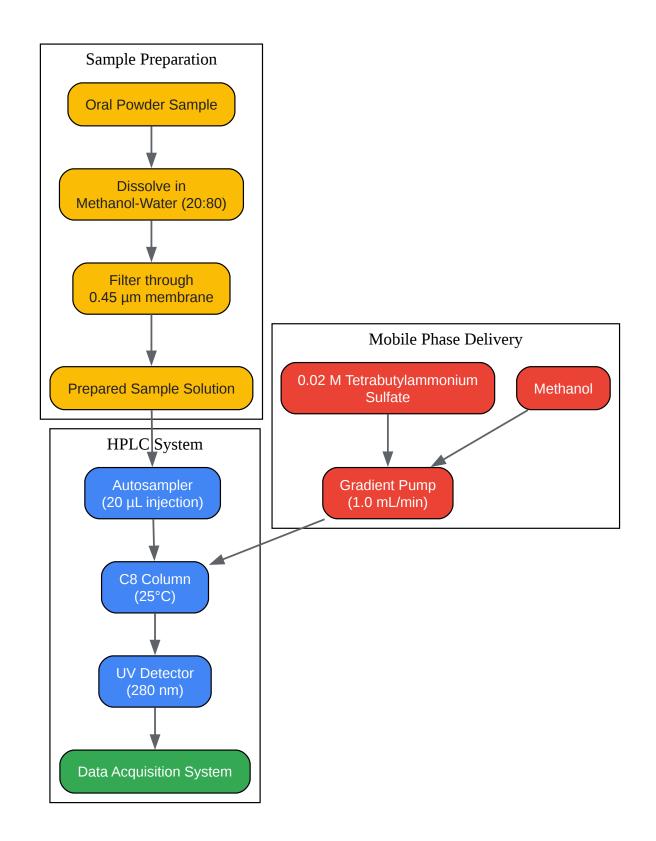












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